

D-Altritol vs. L-Altritol: An In-depth Technical Guide on Enantiomeric Differences

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core enantiomeric differences between **D-Altritol** and L-Altritol. As enantiomers, these molecules share identical physical and chemical properties in an achiral environment but exhibit significant differences in their biological activity and metabolic pathways due to the stereospecific nature of enzymes and receptors. Understanding these differences is paramount for applications in drug development, biotechnology, and food science.

Physicochemical Properties

While enantiomers have identical intrinsic physicochemical properties, their interaction with plane-polarized light (optical activity) is equal and opposite. The data below is largely computed and represents the properties of either enantiomer in a non-chiral context.



Property	D-Altritol	L-Altritol	Reference(s)
Molecular Formula	C6H14O6	C6H14O6	[1][2]
Molecular Weight	182.17 g/mol	182.17 g/mol	[1][2]
IUPAC Name	(2R,3S,4R,5R)- hexane-1,2,3,4,5,6- hexol	(2S,3R,4S,5S)- hexane-1,2,3,4,5,6- hexol	[1][3]
CAS Number	643-03-8	60660-58-4	[1][3]
Appearance	White powder	Data not available (expected to be similar)	[1]
XLogP3	-3.1	-3.1	[1][2]
Hydrogen Bond Donor Count	6	6	[1][2]
Hydrogen Bond Acceptor Count	6	6	[1][2]
Rotatable Bond Count	5	5	[1][2]
Topological Polar Surface Area	121 Ų	121 Ų	[1][2]
Optical Activity	Dextrorotatory (+)	Levorotatory (-)	Inferred

Biological and Metabolic Differences

The most significant distinctions between D- and L-altritol arise from their interactions with biological systems. Stereospecific enzymes often preferentially metabolize one enantiomer over the other, leading to distinct metabolic fates and biological activities.

Natural Occurrence

• **D-Altritol** has been identified as a natural product in various organisms, including the brown algae Himanthalia elongata and plants like Cordiera sessilis and Euonymus atropurpureus.

[1]



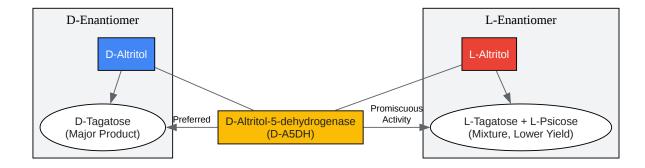
• L-Altritol (also referred to as L-Talitol) has been reported in Vahlia capensis.[2]

Metabolic Pathways and Enzymatic Conversion

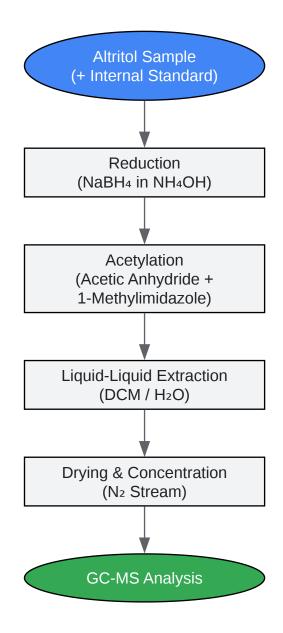
A key point of differentiation is the metabolism by alditol dehydrogenases. For instance, **D-altritol**-5-dehydrogenase (D-A5DH) from Agrobacterium tumefaciens exhibits stereospecific activity.

- D-Altritol Metabolism: D-Altritol is a known substrate for D-A5DH, which oxidizes it to D-tagatose.[4] D-tagatose can then be phosphorylated to D-tagatose-6-phosphate, which is subsequently epimerized to D-fructose-6-phosphate, an intermediate of the central carbon metabolism.[5]
- L-Altritol Metabolism: While D-A5DH is specific for systems with a 2R,3R absolute configuration, its promiscuity allows it to also act on L-altritol.[4] However, the reaction is less efficient and yields different products, a mixture of L-tagatose and L-psicose.[6] This differential enzymatic processing is a critical enantiomeric distinction.









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